

"molecular weight of diisopropyl 1,1-cyclopropane-dicarboxylate"

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Compound of Interest

Compound Name: DIISOPROPYL 1,1-CYCLOPROPANE-DICARBOXYLATE

Cat. No.: B064202

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An In-depth Technical Guide to Diisopropyl 1,1-Cyclopropanedicarboxylate

This guide provides a comprehensive overview of diisopropyl 1,1-cyclopropanedicarboxylate, a valuable intermediate in organic synthesis and drug development. It is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, offering detailed information on its chemical properties, synthesis protocols, and key applications.

Chemical and Physical Properties

Diisopropyl 1,1-cyclopropanedicarboxylate, with the chemical formula $C_{11}H_{18}O_4$, is a diester derivative of cyclopropane-1,1-dicarboxylic acid.[1][2] Its strained three-membered ring structure imparts unique reactivity, making it a versatile building block for more complex molecules.[3] The key quantitative properties of this compound are summarized in the table below.

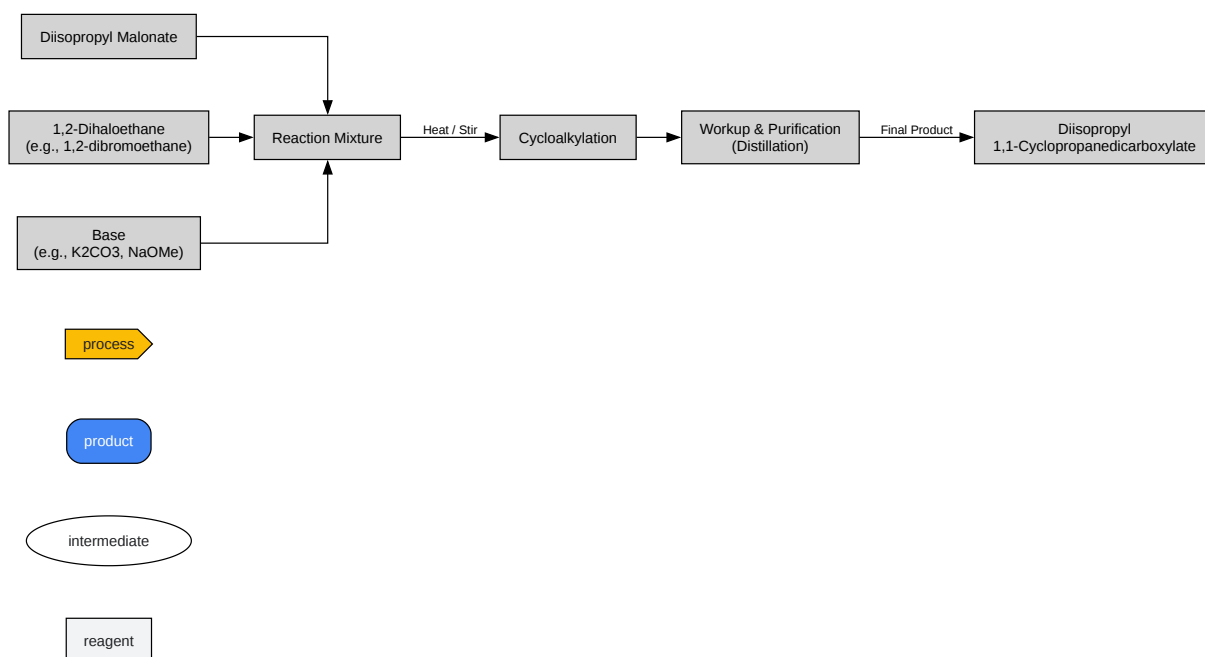
Property	Value	Source(s)
Molecular Weight	214.26 g/mol	[2]
Molecular Formula	C ₁₁ H ₁₈ O ₄	[1][2]
CAS Number	162654-65-1	[1][2]
IUPAC Name	dipropyl 1,1-cyclopropanedicarboxylate	[2]
Boiling Point	103 °C (at oil pump vacuum)	[4]
SMILES	<chem>CC(C)OC(=O)C1(CC1)C(=O)OC(C)C</chem>	[2]
InChIKey	YWRJBKMIMQFNPZ-UHFFFAOYSA-N	[2]

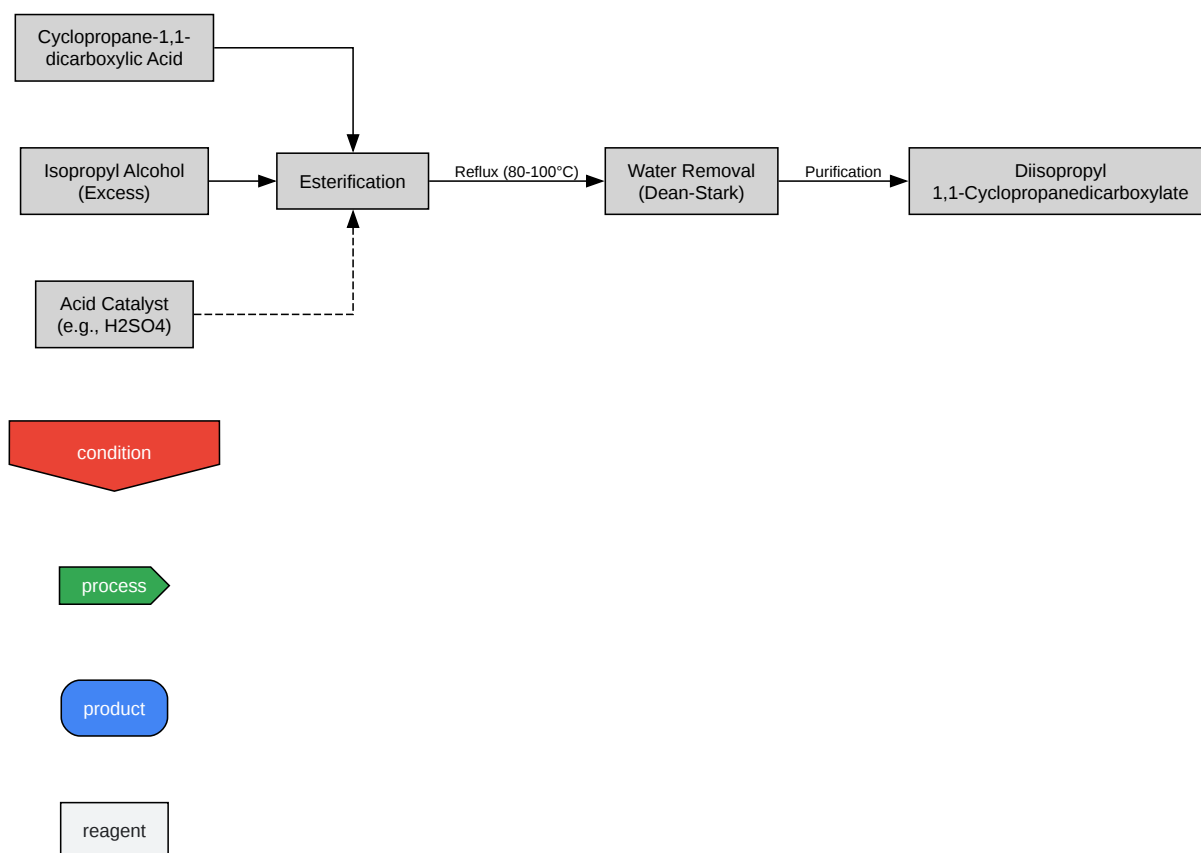
Synthesis and Experimental Protocols

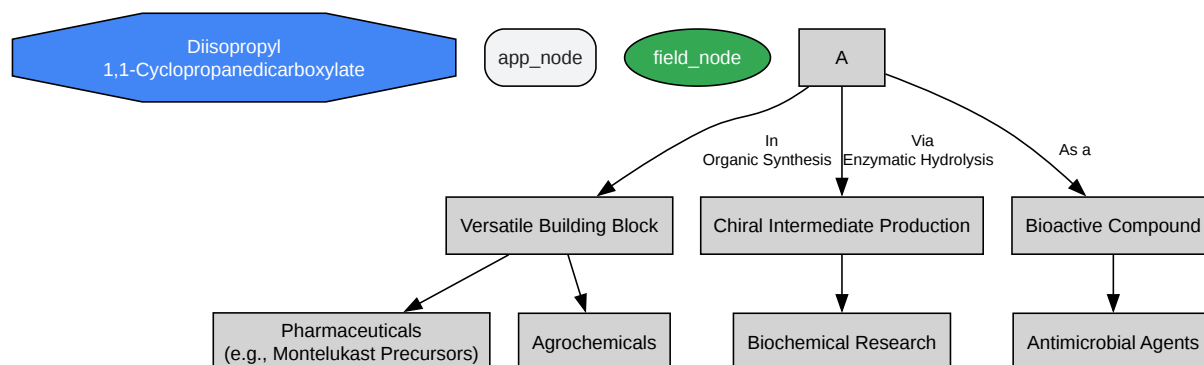
The synthesis of diisopropyl 1,1-cyclopropanedicarboxylate and related dialkyl esters can be achieved through several established methods. The most common approaches involve either the cycloalkylation of a malonic ester or the direct esterification of cyclopropane-1,1-dicarboxylic acid.

Method 1: Cycloalkylation of Diisopropyl Malonate

This is a widely used method for forming the cyclopropane ring. It involves the reaction of a malonic ester with a 1,2-dihaloalkane in the presence of a base.







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References

- 1. DIISOPROPYL 1,1-CYCLOPROPANE-DICARBOXYLATE-Molbase [molbase.com]
- 2. Dipropan-2-yl cyclopropane-1,1-dicarboxylate | C₁₁H₁₈O₄ | CID 23373948 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. DIISOPROPYL 1,1-CYCLOPROPANE-DICARBOXYLATE | 162654-65-1 | Benchchem [benchchem.com]
- 4. US5510509A - Preparation of esters of cyclopropane-1,1-dicarboxylic acid - Google Patents [patents.google.com]
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